

# What is the chemical structure of Dimoxyline

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## Compound of Interest

Compound Name: *Dimoxyline*

Cat. No.: *B1670683*

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## An In-depth Technical Guide to Dimoxyline

It is important to note that the term "**Dimoxyline**" is often confused with "Doxycycline," a common tetracycline antibiotic. This guide pertains specifically to **Dimoxyline**, a distinct chemical entity.

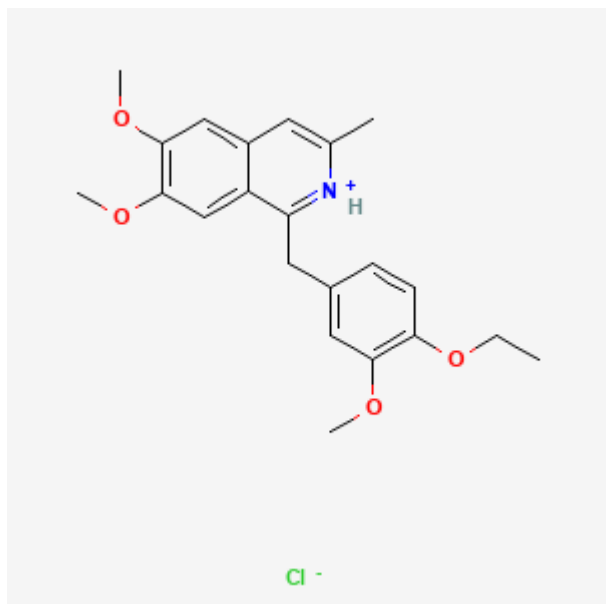
This technical guide provides a comprehensive overview of the chemical structure of **Dimoxyline**. Due to the limited publicly available information on this compound, this document focuses on its chemical identity as established in chemical databases. At present, there is a significant lack of published research on the synthesis, pharmacological activity, experimental protocols, and signaling pathways of **Dimoxyline**.

## Core Chemical Structure and Identifiers

**Dimoxyline** is chemically identified as an isoquinolin-2-ium compound. Its core structure consists of a dimethoxy-substituted isoquinoline ring linked to an ethoxy-methoxyphenyl methyl group.

## Chemical Structure

The two-dimensional chemical structure of **Dimoxyline** hydrochloride is presented below:



Caption: 2D structure of **Dimoxyline** hydrochloride.

## Chemical Data

A summary of the key chemical identifiers for **Dimoxyline** hydrochloride is provided in the table below for easy reference.

Identifier	Value
IUPAC Name	1-[(4-ethoxy-3-methoxyphenyl)methyl]-6,7-dimethoxy-3-methylisoquinolin-2-ium chloride
Molecular Formula	C <sub>22</sub> H <sub>26</sub> ClNO <sub>4</sub>
Molecular Weight	403.9 g/mol
SMILES	<chem>CCOC1=C(C=C(C=C1)CC2=[NH+]C(=CC3=CC(=C(C=C32)OC)OC)C)OC.[Cl-]</chem>
PubChem CID	22056

## Experimental Data and Protocols

As of the latest literature review, detailed experimental protocols for the synthesis of **Dimoxyline** are not readily available in peer-reviewed journals or public databases. Similarly,

there is a lack of published studies detailing its pharmacological properties, including mechanism of action, signaling pathways, and quantitative data on its efficacy and safety.

## Signaling Pathways and Logical Relationships

Due to the absence of pharmacological studies, the signaling pathways through which **Dimoxyline** may exert biological effects have not been elucidated. Therefore, a diagrammatic representation of its signaling cascade cannot be provided at this time.

## Conclusion

**Dimoxyline** is a distinct chemical compound with a defined structure. However, there is a notable absence of scientific literature detailing its synthesis, biological activity, and mechanism of action. This presents a significant knowledge gap and an opportunity for future research. Researchers and drug development professionals are encouraged to initiate studies to explore the potential therapeutic applications of this molecule. Further investigation is required to understand its pharmacological profile and to develop experimental protocols for its study.

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